

Essential Safety and Operational Guide for Handling DM-Nofd

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: DM-Nofd

Cat. No.: B607159

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This document provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **DM-Nofd** (Dimethyl ester of N-oxalyl-D-phenylalanine). The following guidance is intended for researchers, scientists, and drug development professionals to ensure the safe laboratory use of this compound.

DM-Nofd is a cell-penetrant prodrug of NOFD, which acts as a potent and selective inhibitor of the asparaginyl hydroxylase FIH (factor-inhibiting HIF).[1] It is classified as harmful if swallowed and is very toxic to aquatic life with long-lasting effects.[2] Adherence to the following safety measures is critical to mitigate potential risks.

Quantitative Data Summary

For quick reference, the table below summarizes the key quantitative and physical data for **DM-Nofd**.

Property	Value	Source
CAS Number	865488-53-5	[2]
Molecular Formula	C13H15NO5	[2]
Molecular Weight	265.26 g/mol	[2]
Appearance	Colorless to dark yellow oil	[1]
Storage Temperature	2-8°C	[1]
GHS Classification	Acute toxicity, Oral (Category 4); Acute aquatic toxicity (Category 1); Chronic aquatic toxicity (Category 1)	[2]
Hazard Statements	H302: Harmful if swallowed; H410: Very toxic to aquatic life with long lasting effects	[2]
Storage Class	10 - Combustible liquids	
Water Hazard Class	WGK 3	

Personal Protective Equipment (PPE)

A thorough hazard assessment of the specific experimental conditions should always be conducted to ensure the appropriate level of protection.[3] However, the following PPE is mandatory as a minimum requirement when handling **DM-Nofd**.

Required PPE for Handling DM-Nofd:

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles with side-shields meeting ANSI Z87.1 or equivalent standards. A face shield should be worn over goggles if there is a significant splash hazard.[3][4]	To protect eyes from splashes of the chemical which is handled as a liquid (oil).[5][6]
Hand Protection	Chemically resistant gloves (e.g., nitrile).[5] Check manufacturer's data for compatibility. Double gloving may be necessary for added protection.[3]	To prevent skin contact with the chemical. Disposable nitrile gloves provide protection against incidental exposure.[3]
Body Protection	A fully buttoned, fire-resistant laboratory coat.[5] Impervious clothing is recommended.	To protect skin and personal clothing from spills and splashes.[5][6]
Respiratory Protection	A suitable respirator should be used when handling the substance outside of a certified chemical fume hood or in case of inadequate ventilation. The type of respirator will depend on the potential for aerosolization and the concentration of the substance in the air.	To prevent inhalation of any aerosols or vapors, especially in poorly ventilated areas.[2][5]
Footwear	Closed-toe shoes.	To protect feet from spills and falling objects.[5]

Experimental Protocols: Safe Handling and Disposal

The following protocols provide step-by-step guidance for the safe handling and disposal of **DM-Nofd** in a laboratory setting.

Pre-Experiment Preparation

- Designated Area: All work with **DM-Nofd** should be conducted in a designated area within a certified chemical fume hood to minimize inhalation exposure.[\[2\]](#)
- Emergency Equipment: Ensure that a safety shower and an eyewash station are readily accessible and have been recently tested.[\[2\]](#)
- Spill Kit: Have a chemical spill kit readily available that is appropriate for handling a combustible liquid.
- PPE Donning: Before entering the designated handling area, don all required personal protective equipment as specified in the table above.

Handling and Use Protocol

- Transferring the Chemical:
 - When transferring **DM-Nofd** from its storage container, use a pipette or a syringe to minimize the risk of spills.
 - Avoid creating aerosols.[\[2\]](#)
- Solution Preparation:
 - If preparing a solution, add **DM-Nofd** to the solvent slowly while stirring to avoid splashing.
 - The process should be carried out within the chemical fume hood.
- During the Experiment:
 - Keep all containers with **DM-Nofd** sealed when not in use.
 - Do not eat, drink, or smoke in the laboratory where **DM-Nofd** is being handled.[\[2\]](#)
- Post-Experiment:
 - Thoroughly clean the work area with an appropriate solvent and decontaminate all equipment used.

- Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.[\[2\]](#)

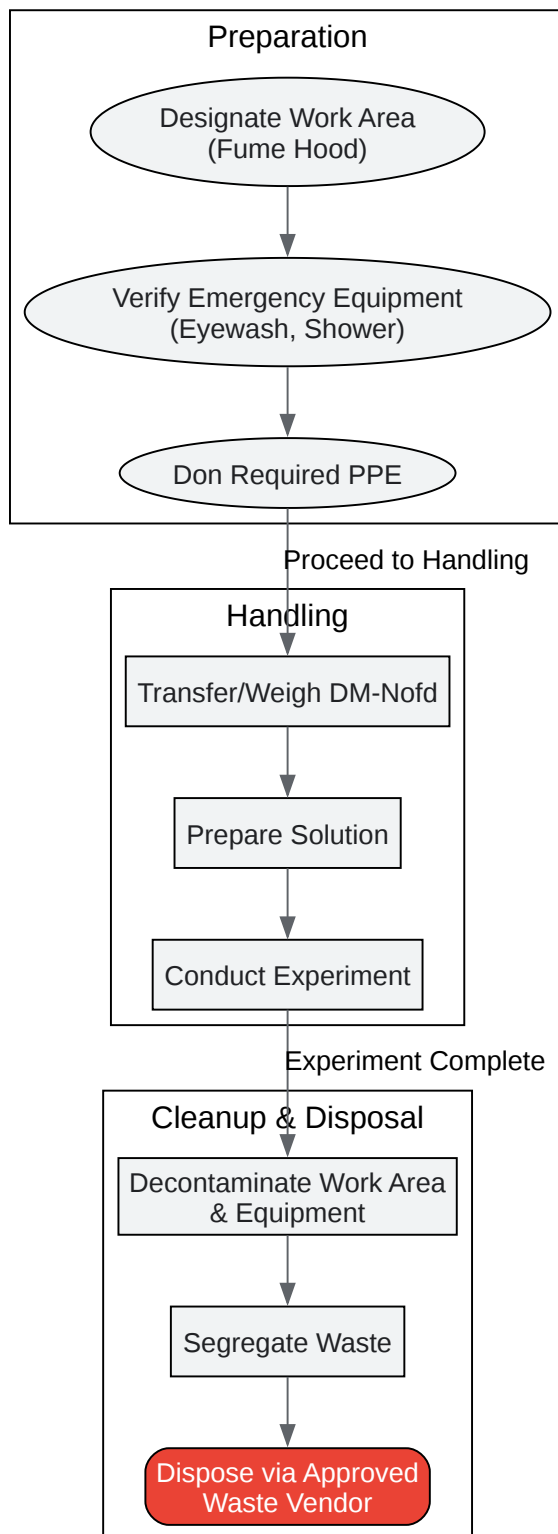
Disposal Plan

- Waste Collection:
 - All waste materials contaminated with **DM-Nofd**, including empty containers, used gloves, and disposable labware, must be collected in a designated, labeled, and sealed hazardous waste container.
- Waste Disposal:
 - **DM-Nofd** is very toxic to aquatic life.[\[2\]](#) Do not dispose of **DM-Nofd** or its containers down the drain or in the regular trash.
 - The hazardous waste must be disposed of through an approved waste disposal plant in accordance with all local, state, and federal regulations.[\[2\]](#)
- Decontamination of Reusable Equipment:
 - Reusable glassware and equipment should be decontaminated by rinsing with a suitable solvent in a chemical fume hood. The solvent rinsate must be collected as hazardous waste.

Mandatory Visualization

The following workflow diagram illustrates the key procedural steps for the safe handling and disposal of **DM-Nofd**.

Safe Handling and Disposal Workflow for DM-Nofd

[Click to download full resolution via product page](#)Caption: Workflow for safe **DM-Nofd** handling.

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